

An In-depth Technical Guide to the Material Safety of 2-Hydroxyethyl Acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

CAS No.: 65071-98-9

Cat. No.: B7771454

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Abstract

2-Hydroxyethyl acetate (CAS No. 542-59-6), also known as ethylene glycol monoacetate, is a versatile bifunctional molecule with significant applications in research and development, particularly in drug development and organic synthesis. Its dual hydroxyl and ester functional groups confer unique solvency properties. This guide provides a comprehensive technical overview of the material safety data for **2-hydroxyethyl acetate**, designed for researchers, scientists, and professionals in drug development. It moves beyond a standard Material Safety Data Sheet (MSDS) to offer in-depth insights into the causality behind safety protocols, ensuring a self-validating system of laboratory practice. This document synthesizes critical data on chemical and physical properties, hazard identification, safe handling, emergency procedures, and regulatory considerations, supported by authoritative references to foster a culture of safety and scientific integrity.

Chemical and Physical Properties: The Foundation of Safe Handling

A thorough understanding of the physicochemical properties of a substance is fundamental to its safe manipulation in a laboratory setting. These parameters dictate storage conditions, appropriate handling techniques, and potential incompatibilities. **2-Hydroxyethyl acetate** is a colorless, nearly odorless liquid that is combustible and miscible with water.[1]

Table 1: Physicochemical Properties of **2-Hydroxyethyl Acetate**

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O ₃	[2]
Molecular Weight	104.10 g/mol	[2]
CAS Number	542-59-6	[2]
EINECS Number	208-821-8	[1]
Physical State	Colorless liquid	[1]
Odor	Nearly odorless	[1]
Boiling Point	184.0 - 188.0 °C	[1]
Flash Point	88 °C (190.40 °F)	[1]
Specific Gravity	1.1080 g/cm ³	[1]
Solubility	Miscible in water	[1]

The relatively high flash point of 88°C indicates that **2-hydroxyethyl acetate** does not pose a significant fire hazard at standard room temperature. However, its combustibility necessitates the avoidance of open flames and high temperatures during handling and storage. Its miscibility with water is a critical factor in both cleanup procedures and its potential environmental fate.

Hazard Identification and Toxicological Profile

The primary and most immediate hazard associated with **2-hydroxyethyl acetate** is its potential to cause severe eye irritation.[1] This necessitates stringent eye protection protocols. Other identified hazards include potential skin, respiratory, and digestive tract irritation.[1]

GHS Classification:

- Serious Eye Damage/Eye Irritation: Category 1[3][4]
- Hazard Statement: H318: Causes serious eye damage.[3][4]

Toxicological Data Summary:

Test	Species	Route	Result	Reference
LD50	Rat	Oral	8250 mg/kg	[1]
Draize Test	Rabbit	Eye	100 mg (Severe)	[1]

The oral LD50 in rats is relatively high, suggesting low acute toxicity via ingestion. However, the severe result in the Draize eye test underscores the critical need for appropriate eye protection. It is imperative to note that comprehensive data on chronic toxicity, carcinogenicity, mutagenicity, and reproductive effects for **2-hydroxyethyl acetate** are largely unavailable.[1] However, studies on related ethylene glycol ethers and their acetates have shown potential for reproductive and developmental toxicity.[5][6][7][8] Given the structural similarity, it is prudent to handle **2-hydroxyethyl acetate** with the assumption that it may also pose such risks until more specific data becomes available.

Engineering Controls and Personal Protective Equipment (PPE): A Multi-layered Defense

A robust safety protocol relies on a combination of engineering controls and appropriate personal protective equipment to minimize exposure.

Engineering Controls: The First Line of Defense

The primary engineering control for handling **2-hydroxyethyl acetate** is to ensure adequate ventilation. This is crucial for minimizing the inhalation of any potential vapors, especially when the substance is heated or aerosolized.

- Fume Hood: All manipulations of **2-hydroxyethyl acetate** should ideally be conducted within a certified chemical fume hood. This is the most effective way to control airborne

concentrations.

- Eyewash Stations and Safety Showers: Given the severe eye irritation potential, facilities must be equipped with readily accessible and fully functional eyewash stations and safety showers.[1] Regular testing of this equipment is a critical component of laboratory safety.

Personal Protective Equipment (PPE): The Researcher's Shield

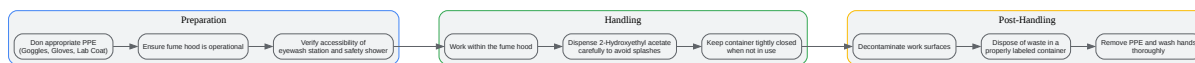
The selection of PPE should be based on a thorough risk assessment of the specific procedures being undertaken.

- Eye and Face Protection: Chemical safety goggles are mandatory when handling **2-hydroxyethyl acetate**. [1] A face shield should be worn in conjunction with goggles when there is a significant risk of splashing. [9]
- Skin Protection: Chemical-resistant gloves are required. While specific breakthrough times for **2-hydroxyethyl acetate** are not readily available, nitrile or neoprene gloves are generally recommended for handling organic chemicals. [10] Gloves should be inspected for any signs of degradation before use and disposed of after handling the chemical. A lab coat or chemical-resistant apron should be worn to protect the skin and clothing. [10]
- Respiratory Protection: Under normal laboratory conditions with adequate engineering controls (i.e., in a fume hood), respiratory protection is typically not required. However, if there is a potential for significant inhalation exposure, a NIOSH-approved respirator with an organic vapor cartridge should be used. [1]

Safe Handling, Storage, and Disposal: A Lifecycle Approach to Safety Handling Protocols

A systematic approach to handling is essential to prevent exposure and contamination.

Experimental Workflow for Safe Handling:



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Caption: A stepwise workflow for the safe handling of **2-Hydroxyethyl acetate**.

Storage

Proper storage is crucial for maintaining the integrity of the chemical and preventing hazardous situations.

- Container: Store in a tightly closed, original container.[1]
- Location: Store in a cool, dry, and well-ventilated area.[1]
- Incompatibilities: Keep away from strong oxidizing agents.[1] Contact with these materials could lead to a vigorous, exothermic reaction.

Disposal

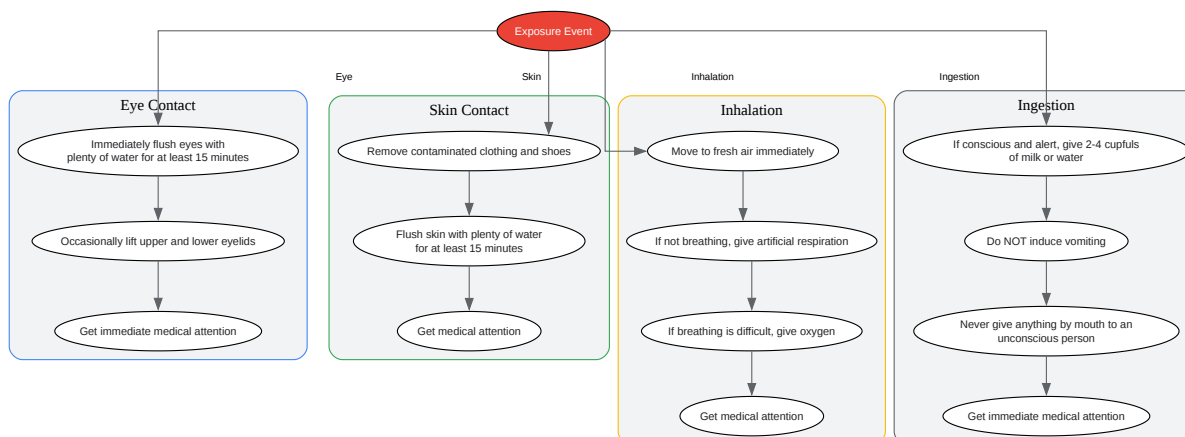
Disposal of **2-hydroxyethyl acetate** and its contaminated materials must be in accordance with all local, state, and federal regulations.

- Waste Characterization: As a generator of chemical waste, it is the user's responsibility to determine if the waste is hazardous.[1] While **2-hydroxyethyl acetate** is not explicitly listed as a P-series or U-series hazardous waste under RCRA, it may be considered hazardous due to its characteristics.[1]
- Disposal Method: The recommended method of disposal is through a licensed chemical destruction facility or controlled incineration with flue gas scrubbing.[10] Do not dispose of this chemical down the drain or in the regular trash.[10]

Emergency Procedures: Preparedness and Response

A clear and well-rehearsed emergency plan is critical for mitigating the consequences of an accidental exposure or spill.

First-Aid Response Protocol:



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Caption: First-aid procedures for different routes of exposure to **2-Hydroxyethyl acetate**.

Spills and Leaks

In the event of a spill, the primary objectives are to ensure personnel safety, contain the spill, and decontaminate the area.

Spill Response Protocol:

- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate the area if necessary.
- **Ensure Safety:** Don appropriate PPE, including respiratory protection if the spill is large or in a poorly ventilated area.
- **Containment:** For small spills, absorb the material with an inert absorbent such as vermiculite, sand, or earth.[1]
- **Cleanup:** Carefully collect the absorbed material and place it into a suitable, clean, dry, and closed container for disposal.[1]
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Ventilation:** Ensure the area is well-ventilated during and after cleanup.[1]

Conclusion: A Commitment to Safety and Scientific Excellence

The safe and effective use of **2-hydroxyethyl acetate** in a research and development setting is contingent upon a comprehensive understanding of its properties and potential hazards. This guide has provided an in-depth technical overview intended to empower researchers and scientists with the knowledge to implement robust safety protocols. The causality behind these protocols is rooted in the physicochemical and toxicological data of the compound. By adhering to the principles of engineering controls, diligent use of personal protective equipment, and systematic handling and emergency procedures, the risks associated with **2-hydroxyethyl acetate** can be effectively managed, fostering an environment where scientific innovation can thrive without compromising safety.

References

- Centers for Disease Control and Prevention. (n.d.). Reproductive toxicity of ethylene glycol monomethyl ether, ethylene glycol monoethyl ether and their acetates. CDC Stacks. Retrieved from [[Link](#)]
- National Institute of Environmental Health Sciences. (1997). Reproductive toxicology. Ethylene glycol monoethyl ether acetate. Environmental Health Perspectives, 105(Suppl 1), 221–222.
- Wess, J. A. (1992). Reproductive toxicity of ethylene glycol monomethyl ether, ethylene glycol monoethyl ether and their acetates. Scandinavian Journal of Work, Environment & Health, 18(Suppl 2), 43–45.
- Japan Society for Occupational Health. (n.d.). Ethylene glycol monomethyl ether acetate CH3OCH2CH2OCOCH3 [CAS No. 110-49-6] Reproductive toxicant: Group 1. Retrieved from [[Link](#)]
- Cole-Parmer. (n.d.). Material Safety Data Sheet - **2-Hydroxyethyl acetate** (prac). Retrieved from [[Link](#)]
- Chem Service. (2017, October 17). SAFETY DATA SHEET. Retrieved from [[Link](#)]
- Iowa State University Environmental Health and Safety. (n.d.). Spills, Leaks, and Releases. Retrieved from [[Link](#)]
- National Toxicology Program. (2004). NTP-CERHR Monograph on the Potential Human Reproductive and Developmental Effects of Ethylene Glycol. Retrieved from [[Link](#)]
- Centers for Disease Control and Prevention. (2015). NIOSH Skin Notation Profiles: 2-Ethoxyethyl Acetate. Retrieved from [[Link](#)]
- European Chemicals Agency. (2023, June 9). (2-hydroxyethyl)ammonium mercaptoacetate - Substance Information. Retrieved from [[Link](#)]
- International Labour Organization. (2003, November). ICSC 0364 - 2-ETHOXYETHYL ACETATE. Retrieved from [[Link](#)]
- Angene Chemical. (2021, May 1). Safety Data Sheet. Retrieved from [[Link](#)]

- Pavlovica, S., et al. (2014, June 10). 2-Hydroxyethylammonium Carboxylates - Highly Biodegradable and Slightly Toxic Ionic Liquids. SciSpace. Retrieved from [[Link](#)]
- Scientific Research Publishing. (2011, August 5). (2-Hydroxyethyl)ammonium Lactates—Highly Biodegradable and Essentially Non-Toxic Ionic Liquids. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Ames-Positives. Retrieved from [[Link](#)]
- Alfred University. (n.d.). EPA Hazardous Waste Codes. Retrieved from [[Link](#)]

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Sources

1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
 2. chemscene.com [chemscene.com]
 3. chemsafetypro.com [chemsafetypro.com]
 4. Substance Information - ECHA [echa.europa.eu]
 5. stacks.cdc.gov [stacks.cdc.gov]
 6. Reproductive toxicology. Ethylene glycol monoethyl ether acetate - PubMed [pubmed.ncbi.nlm.nih.gov]
 7. Reproductive toxicity of ethylene glycol monomethyl ether, ethylene glycol monoethyl ether and their acetates - PubMed [pubmed.ncbi.nlm.nih.gov]
 8. sanei.or.jp [sanei.or.jp]
 9. ec.europa.eu [ec.europa.eu]
 10. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Material Safety of 2-Hydroxyethyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7771454/docs#an-in-depth-technical-guide-to-the-material-safety-of-2-hydroxyethyl-acetate>]

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